

WAY-639418: A Technical Guide for Researchers

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Compound of Interest

Compound Name: WAY-639418

Cat. No.: B15552560

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CAS Number: 643042-43-7

This technical guide provides an in-depth overview of **WAY-639418**, a molecule with demonstrated potent antibacterial activity against *Mycobacterium tuberculosis*. This document is intended for researchers, scientists, and drug development professionals interested in the synthesis, mechanism of action, and pharmacological properties of this compound.

Chemical and Physical Properties

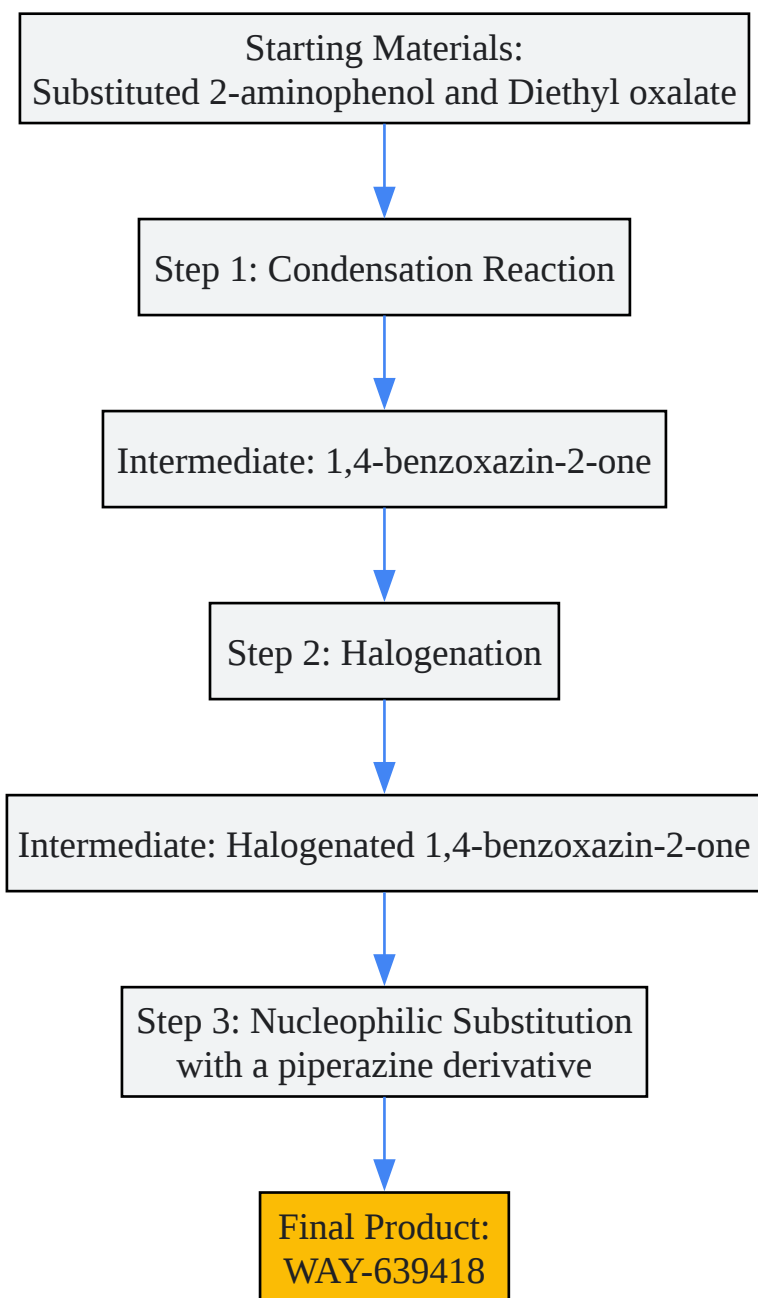
WAY-639418 is a synthetic small molecule belonging to the 1,4-benzoxazine class of compounds. Its fundamental properties are summarized in the table below.

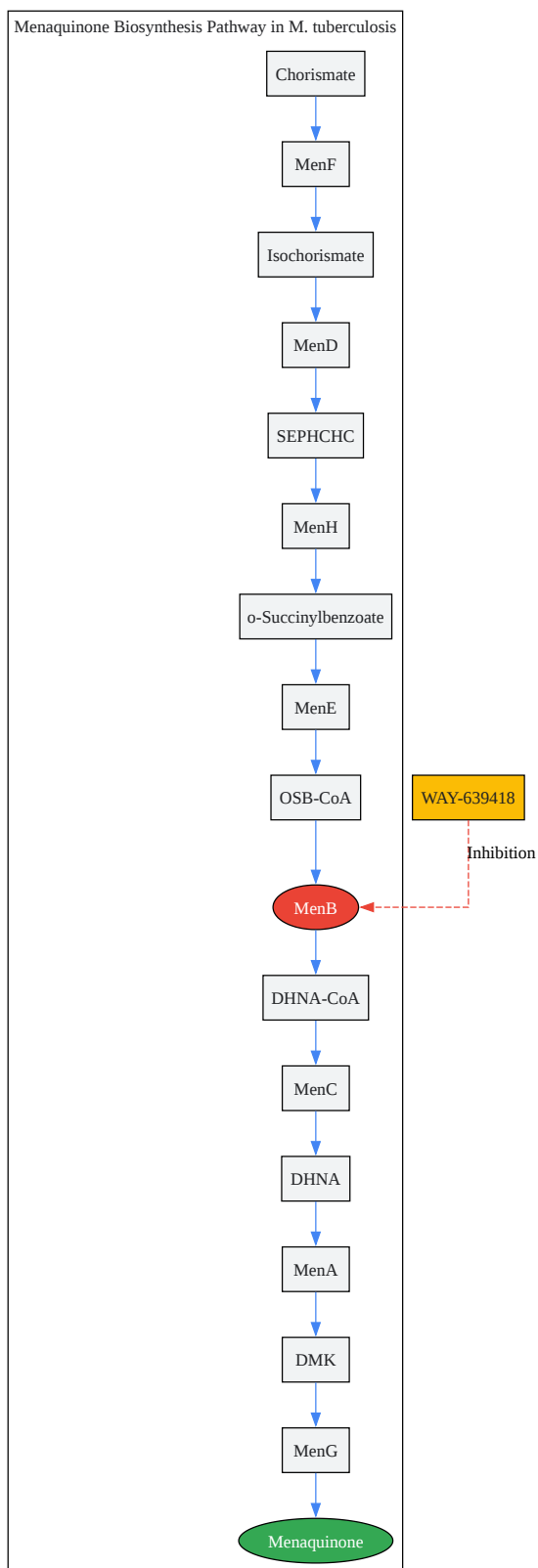
Property	Value
Molecular Formula	C ₁₇ H ₁₆ ClN ₅
Molecular Weight	325.8 g/mol
CAS Number	643042-43-7
Appearance	Solid
Solubility	Soluble in DMSO

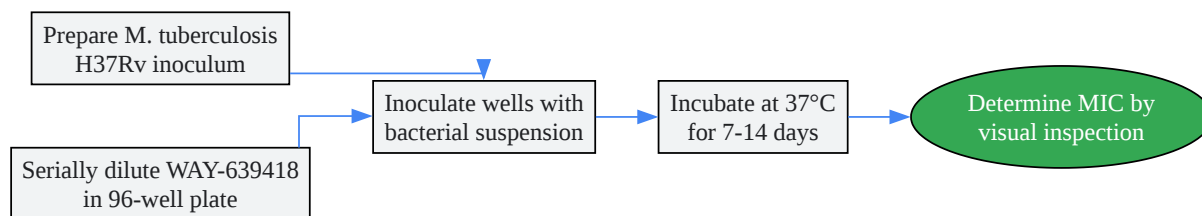
Synthesis

The synthesis of **WAY-639418** is described as part of a broader effort to generate a library of 1,4-benzoxazine derivatives. The general synthetic scheme involves a multi-step process,

which is outlined in the workflow diagram below. For specific details on reagents, reaction conditions, and purification methods, readers are encouraged to consult the primary literature.







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